

Synthesis of 2-Phenylethyl Propionate via Fischer Esterification: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Phenylethyl propionate

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Abstract

This document provides detailed application notes and experimental protocols for the synthesis of **2-phenylethyl propionate**, an ester valued for its pleasant floral and fruity aroma, with applications in the fragrance, food, and pharmaceutical industries. The synthesis is achieved through the Fischer esterification of 2-phenylethyl alcohol and propionic acid, a classic and effective method for ester formation. This protocol outlines the reaction setup, purification, and characterization of the final product, supported by quantitative data and a visual representation of the experimental workflow.

Introduction

2-Phenylethyl propionate is an organic ester naturally found in various fruits and beverages. [1] Its synthesis is commonly achieved via Fischer esterification, an acid-catalyzed reaction between a carboxylic acid and an alcohol. [2] The reaction is reversible, and to drive the equilibrium towards the formation of the ester, an excess of one of the reactants is typically used, or the water formed during the reaction is removed. [3] This document presents a comprehensive protocol for the synthesis of **2-phenylethyl propionate**, adaptable for both research and process development settings.

Reaction Scheme

The overall reaction for the synthesis of **2-phenylethyl propionate** is as follows:

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Figure 1. Fischer esterification of 2-phenylethyl alcohol with propionic acid.

Data Presentation

The following tables summarize the key quantitative data for the reactants and the product.

Table 1: Properties of Reactants

Compound	Molecular Formula	Molar Mass (g/mol)	Density (g/mL)	Boiling Point (°C)
2-Phenylethyl Alcohol	C ₈ H ₁₀ O	122.16	1.02	219-221
Propionic Acid	C ₃ H ₆ O ₂	74.08	0.99	141
Sulfuric Acid (catalyst)	H ₂ SO ₄	98.08	1.84	337

Table 2: Properties of **2-Phenylethyl Propionate**

Property	Value
Molecular Formula	C ₁₁ H ₁₄ O ₂
Molar Mass (g/mol)	178.23
Appearance	Colorless liquid
Odor	Floral, fruity
Density (g/mL)	1.007 at 25°C[4]
Boiling Point (°C)	245[4]
Refractive Index (n _{20/D})	1.493[4]

Experimental Protocols

This section provides a detailed methodology for the synthesis, purification, and characterization of **2-phenylethyl propionate**.

Materials and Reagents

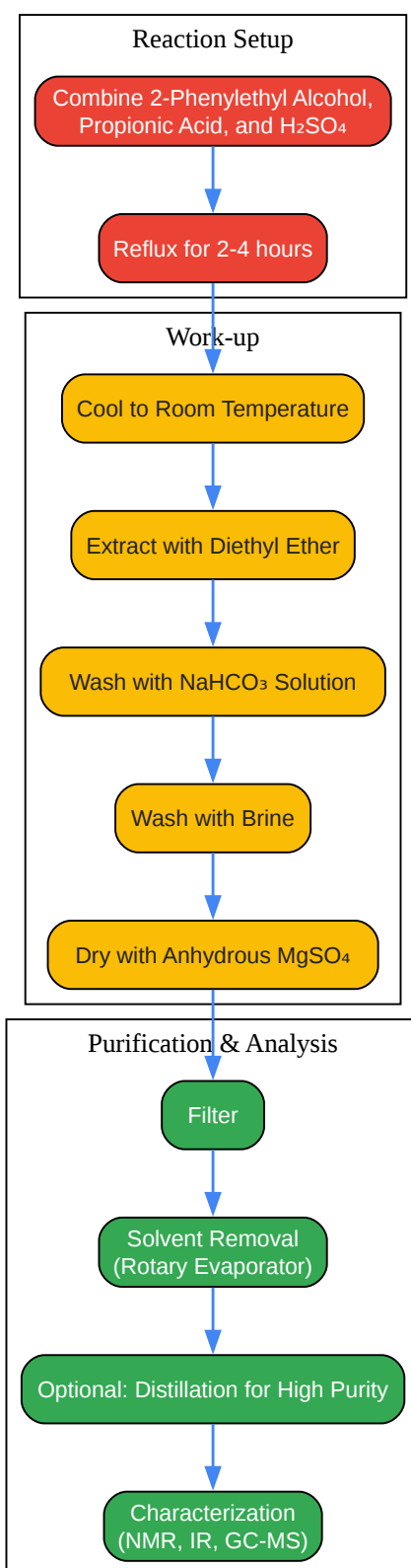
- 2-Phenylethyl alcohol (≥99%)
- Propionic acid (≥99%)
- Concentrated sulfuric acid (95-98%)
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate

Equipment

- Round-bottom flask

- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Distillation apparatus (optional, for high purity)
- pH paper
- Standard laboratory glassware

Experimental Workflow Diagram



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Caption: Experimental workflow for the synthesis of **2-phenylethyl propionate**.

Detailed Procedure

- Reaction Setup:
 - In a round-bottom flask equipped with a magnetic stir bar, combine 2-phenylethyl alcohol and propionic acid. A molar excess of propionic acid (e.g., 1.5 to 2 equivalents) is recommended to drive the reaction towards the product.
 - Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total moles of the limiting reactant) to the mixture while stirring.
 - Attach a reflux condenser and heat the mixture to reflux using a heating mantle or oil bath. The reaction temperature should be maintained for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Transfer the cooled mixture to a separatory funnel.
 - Add an equal volume of cold water and a suitable organic solvent, such as diethyl ether, for extraction.
 - Gently shake the separatory funnel, venting frequently to release any pressure. Allow the layers to separate.
 - Carefully wash the organic layer with a saturated sodium bicarbonate solution to neutralize the excess acid. Continue washing until the aqueous layer is neutral or slightly basic (test with pH paper). Be cautious as carbon dioxide gas will be evolved.
 - Wash the organic layer with a saturated sodium chloride solution (brine) to remove any remaining water-soluble impurities.
 - Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Purification and Characterization:

- Filter the dried organic solution to remove the drying agent.
- Remove the solvent using a rotary evaporator to obtain the crude **2-phenylethyl propionate**.
- For higher purity, the crude product can be purified by vacuum distillation.[5]
- The final product should be characterized by spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy to confirm its identity and purity.

Expected Results and Characterization

A successful synthesis should yield a colorless liquid with a characteristic floral and fruity odor. The purity of the final product can be assessed by GC-MS.

Table 3: Spectroscopic Data for **2-Phenylethyl Propionate**

Technique	Key Signals
^1H NMR (CDCl_3)	δ ~7.3 (m, 5H, Ar-H), 4.2 (t, 2H, $-\text{OCH}_2-$), 2.9 (t, 2H, Ar- CH_2-), 2.2 (q, 2H, $-\text{COCH}_2-$), 1.1 (t, 3H, $-\text{CH}_3$)
^{13}C NMR (CDCl_3)	δ ~174 (C=O), 138 (Ar-C), 129, 128, 126 (Ar-CH), 65 ($-\text{OCH}_2-$), 35 (Ar- CH_2-), 27 ($-\text{COCH}_2-$), 9 ($-\text{CH}_3$)
IR (neat, cm^{-1})	~3030 (Ar C-H), 2970 (Aliphatic C-H), 1735 (C=O, ester), 1180 (C-O)

Safety Precautions

- All manipulations should be performed in a well-ventilated fume hood.
- Concentrated sulfuric acid is highly corrosive and should be handled with extreme care. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

- Organic solvents are flammable and should be kept away from ignition sources.
- Refer to the Safety Data Sheets (SDS) for all chemicals used in this procedure.

Conclusion

The Fischer esterification provides a reliable and straightforward method for the synthesis of **2-phenylethyl propionate**. By following the detailed protocol and safety guidelines presented in these application notes, researchers can successfully synthesize and purify this valuable ester for various applications in research and development. The provided quantitative data and workflow diagrams serve as a practical guide for the execution of this synthesis.

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